

Comprehensive Safety Protocol for Handling 2-Aminopropan-2-ol

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Compound of Interest

Compound Name: 2-Aminopropan-2-ol

Cat. No.: B1621698

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This guide provides essential safety and logistical information for the handling of **2-Aminopropan-2-ol** (also known as 1-amino-2-propanol or isopropanolamine). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining detailed operational and disposal plans.

Hazard Identification and Summary

2-Aminopropan-2-ol is a combustible liquid that poses several health risks.^{[1][2][3]} It is corrosive and can cause severe skin burns and serious eye damage.^{[1][3][4]} Skin contact can be harmful, and accidental ingestion may be detrimental to health.^[4] Vapors and mists of this chemical are extremely irritating to the eyes.^[4]

GHS Hazard Statements:

- H227: Combustible liquid.^[1]
- H312: Harmful in contact with skin.
- H314: Causes severe skin burns and eye damage.^[1]
- H402: Harmful to aquatic life.

Physical and Chemical Properties

The following table summarizes key quantitative data for **2-Aminopropan-2-ol**.

Property	Value
Appearance	Colorless liquid ^{[5][6]}
Odor	Ammoniacal ^{[5][6]}
Melting Point	-2 °C (28 °F) ^[7]
Boiling Point	160 °C (320 °F) ^[6]
Flash Point	71 °C (159.8 °F) ^{[3][6]}
Vapor Pressure	0.63 hPa at 25 °C ^[6]
Vapor Density	2.6 (vs air) ^[6]
Specific Gravity	0.954 - 0.973 g/cm ³ at 20-25 °C ^{[3][6]}
Solubility in Water	Soluble ^[6]
pH	11.3 (10g/l solution at 20°C) ^[6]

Operational Protocols

Adherence to the following protocols is mandatory for the safe handling and disposal of **2-Aminopropan-2-ol**.

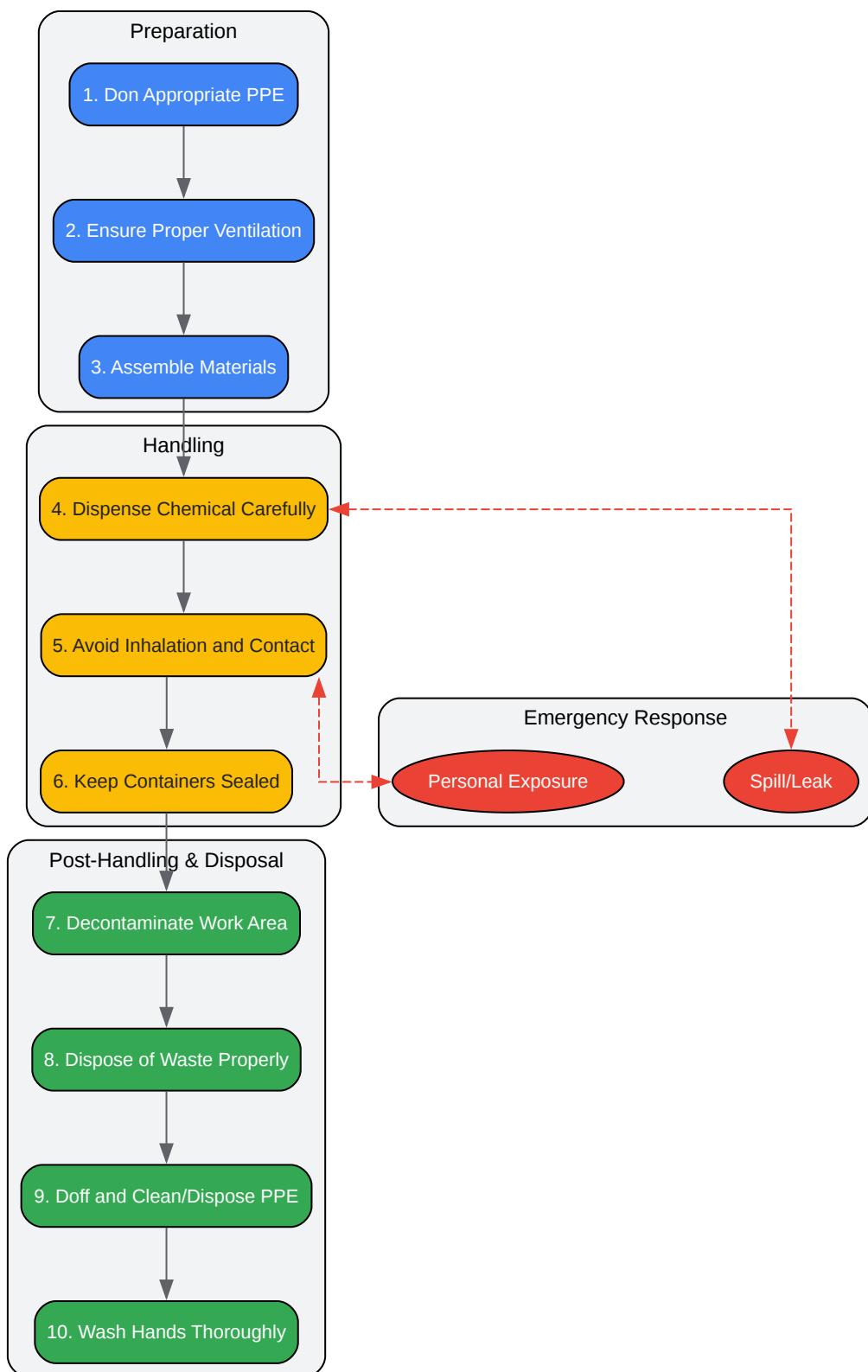
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.

Body Part	Required PPE	Specifications and Guidelines
Eyes/Face	Tightly fitting safety goggles or chemical splash-resistant safety glasses with side protection.[1][5]	A face shield may be necessary for tasks with a high risk of splashing.[1] Eyewash stations should be readily accessible.[3][4]
Skin/Hands	Chemical protective gloves (e.g., PVC).[4]	Wear overalls and a PVC apron.[4] For significant exposure risks, a full PVC protective suit may be required.[4]
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator.	Required when vapors or aerosols are generated or if exposure limits are exceeded. [2] Always handle in a well-ventilated area or under a chemical fume hood.[2][3][4]
Footwear	Safety footwear or rubber gumboots.	Trousers or overalls should be worn outside of boots to prevent spills from entering.[4]

Safe Handling Workflow

The following diagram illustrates the procedural workflow for the safe handling of **2-Aminopropan-2-ol**.

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Caption: Workflow for the safe handling of **2-Aminopropan-2-ol**.

Step-by-Step Handling Protocol

- Preparation:
 - Before handling, ensure you are wearing all required PPE as specified in the table above.
[\[1\]](#)[\[5\]](#)
 - Work in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[4\]](#)
 - Confirm that an eyewash station and safety shower are unobstructed and accessible.[\[3\]](#)[\[4\]](#)
 - Assemble all necessary equipment and reagents before starting work.
- Handling:
 - Avoid all personal contact, including the inhalation of vapors.[\[4\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[5\]](#)[\[6\]](#)
 - Keep the container tightly closed when not in use.[\[5\]](#)[\[7\]](#)
 - Take precautionary measures against static discharge.[\[5\]](#)
 - Use containers made of appropriate materials. Avoid brass, copper, aluminum, galvanized, or tin-plated containers.[\[4\]](#)
- Storage:
 - Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[\[4\]](#)[\[5\]](#)
 - Store locked up and away from incompatible materials such as acids and oxidizing agents.
[\[1\]](#)[\[4\]](#)
 - Keep away from heat, sparks, open flames, and other sources of ignition.[\[4\]](#)[\[5\]](#)

Emergency and Disposal Plans

Immediate and correct response to emergencies and proper disposal are critical for safety and environmental protection.

First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately hold eyelids apart and flush with plenty of water for at least 15 minutes. ^[4] Remove contact lenses if present and easy to do. ^[5] Seek immediate medical attention from an ophthalmologist. ^[5]
Skin Contact	Immediately remove all contaminated clothing, including footwear. ^{[4][5]} Flush skin and hair with large amounts of running water, using a safety shower if available. ^[4] Continue flushing until advised to stop by a poison center or doctor. ^[4] Seek immediate medical attention. ^[5]
Inhalation	Move the individual to fresh air and keep them warm and rested. ^{[1][4][5]} If breathing is difficult, give oxygen. ^[1] Seek immediate medical attention. ^[5]
Ingestion	Do NOT induce vomiting. ^{[1][4]} If the person is conscious, have them rinse their mouth and drink one or two glasses of water. Seek immediate medical attention. ^{[4][5]}

Spill and Leak Procedures

- Minor Spills:
 - Clean up all spills immediately.^[4]
 - Avoid breathing vapors and contact with skin and eyes.^[4]
 - Contain and absorb the spill with sand, earth, inert material, or vermiculite.^[4]
 - Place the absorbed material into a suitable, labeled container for disposal.^[1]
- Major Spills:

- Evacuate personnel from the area and move upwind.[4]
- Alert the appropriate emergency response team or fire brigade, informing them of the location and nature of the hazard.[4]
- Wear full-body protective clothing and a self-contained breathing apparatus.[4][5]
- Prevent the spillage from entering drains or water courses by any means available.[4][5]

Disposal Protocol

- **2-Aminopropan-2-ol** and its container must be disposed of as hazardous waste.[4]
- All waste disposal must be conducted in accordance with local, state, and federal regulations.[4]
- Do not mix with other waste. Leave chemicals in their original containers for disposal.
- Do not allow wash water from cleaning or process equipment to enter drains.[4] It may be necessary to collect all wash water for treatment before disposal.[4]
- If recycling or reuse is not possible, containers should be punctured to prevent re-use and disposed of at an authorized landfill.[4]

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